

PFE-360: Application Notes and Protocols for Chronic Studies

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Compound of Interest

Compound Name: PFE-360
Cat. No.: B15605458

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Introduction

PFE-360, also known as PF-06685360, is a potent, selective, and orally active inhibitor of Leucine-Rich Repeat Kinase 2 (LRRK2) with a mean in vivo IC₅₀ of 2.3 nM.[1][2][3] As a brain-penetrating compound, **PFE-360** is a valuable tool for investigating the role of LRRK2 in both central and peripheral systems, particularly in the context of neurodegenerative diseases like Parkinson's Disease.[3][4] These application notes provide a comprehensive overview of the use of **PFE-360** in chronic preclinical studies, with a focus on treatment duration, experimental protocols, and relevant signaling pathways.

Quantitative Data Summary

The following tables summarize the quantitative data from chronic studies involving **PFE-360** administration in rodent models.

Table 1: Chronic **PFE-360** Administration in Rats

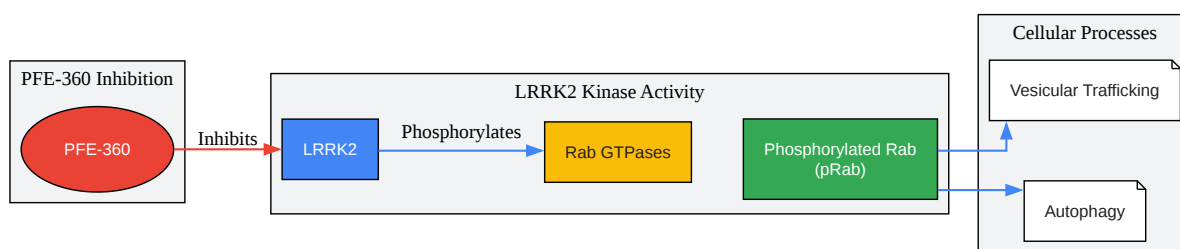
Parameter	Details	Reference
Animal Model	Female Sprague Dawley rats (225-250 g)	[1][2]
Dosage	4 mg/kg and 7.5 mg/kg	[1][2]
Administration	Oral gavage, twice daily (BID)	[1][2][5]
Treatment Duration	10-12 weeks	[1][2][5]
Key Findings	<p>- Potent decrease in the LRRK2-pSer935/total LRRK2 ratio.[1][2]- No significant adverse effects on terminal bodyweight.[1][2]- Induced reversible morphological changes in the kidney (darkened kidneys and accumulation of hyaline droplets) after 2 weeks, with partial reversal after a 30-day treatment-free period.[3][6]- No evidence of renal tubular injury or impaired kidney function.[6]</p>	[1][2][3][5][6]

 Table 2: Chronic **PFE-360** Administration in Mice (In-Diet)

Parameter	Details	Reference
Animal Model	Male C57Bl/6J mice and LRRK2-G2019S mice	[7]
Dosage	0.5, 1, 5, and 15 mg/kg/day (in diet)	[7]
Administration	In-diet	[7]
Treatment Duration	7 days and 42 days	[7]
Key Findings	- Dose-dependent decrease in phosphorylated Ser935 LRRK2 levels in the lungs.[7]- Mild and reversible effects on lung morphology.	[7]

Signaling Pathway

PFE-360 inhibits the kinase activity of LRRK2. LRRK2 is a complex, multi-domain protein that plays a role in various cellular processes, including vesicular trafficking and autophagy.[8] A key downstream signaling event is the phosphorylation of a subset of Rab GTPases.[8]



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Caption: LRRK2 signaling pathway and the inhibitory action of **PFE-360**.

Experimental Protocols

Chronic Oral Gavage Administration in Rats (10-12 weeks)

This protocol is based on studies investigating the long-term effects of **PFE-360** on LRRK2 activity and potential toxicity.[\[1\]](#)[\[2\]](#)[\[5\]](#)

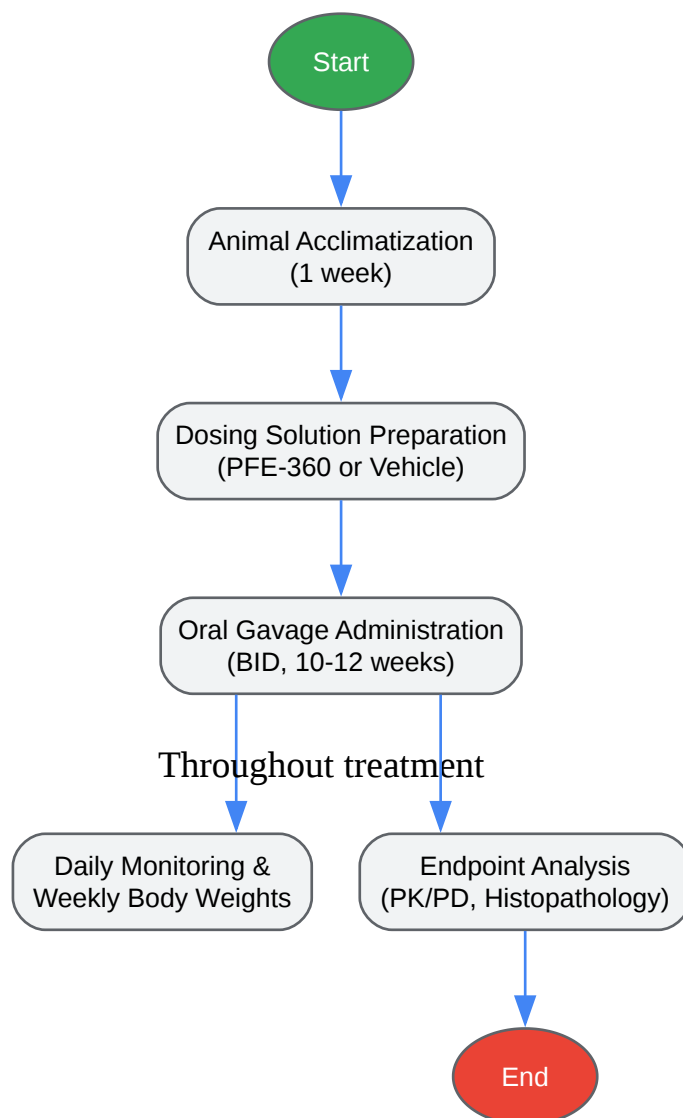
1. Materials:

- **PFE-360** (PF-06685360)
- Vehicle solution (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline)[\[2\]](#)
- Female Sprague Dawley rats (225-250 g)
- Oral gavage needles
- Standard laboratory equipment for animal housing and care

2. Procedure:

- Acclimatization: Acclimatize rats to the housing conditions for at least one week prior to the start of the experiment.
- Dosing Solution Preparation:
 - Prepare a stock solution of **PFE-360** in DMSO.
 - On each dosing day, prepare the final dosing solution by diluting the stock solution in the vehicle to achieve the desired concentrations (4 mg/kg and 7.5 mg/kg). The final DMSO concentration should be kept low (e.g., 10%).
- Administration:
 - Administer **PFE-360** or vehicle solution to the rats via oral gavage.
 - Dosing should be performed twice daily (BID) at approximately 12-hour intervals.

- The volume of administration should be calculated based on the most recent body weight of each animal.
- Monitoring:
 - Monitor the animals daily for any signs of toxicity or adverse effects.
 - Record body weights weekly.
- Study Duration: Continue the treatment for a period of 10 to 12 weeks.
- Endpoint Analysis:
 - At the end of the treatment period, collect blood and tissues for pharmacokinetic and pharmacodynamic analysis (e.g., measuring LRRK2-pSer935/total LRRK2 ratio in brain and peripheral tissues).
 - Perform histopathological examination of organs of interest, such as the kidneys and lungs.



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Caption: Experimental workflow for chronic oral gavage administration of **PFE-360** in rats.

Chronic In-Diet Administration in Mice (7 and 42 days)

This protocol is adapted from studies assessing the effects of **PFE-360** when administered through the diet.[7]

1. Materials:

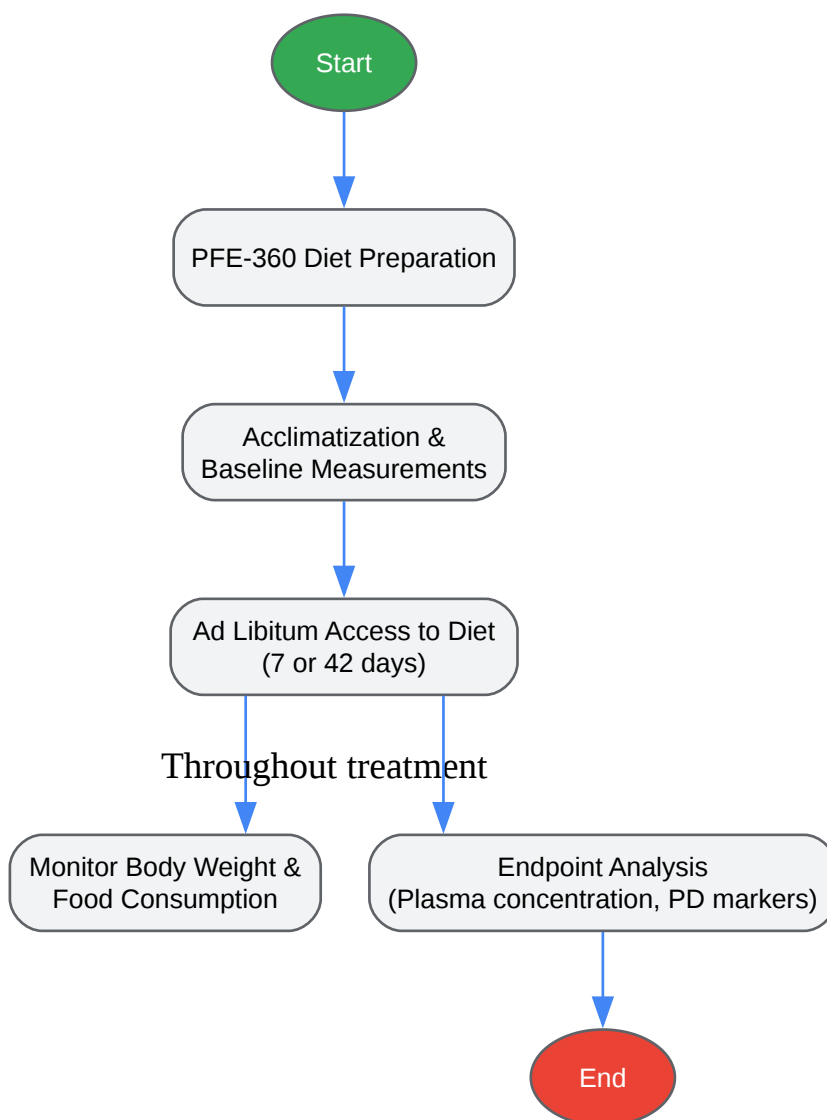
- **PFE-360** (PF-06685360)

- Standard rodent chow
- Equipment for incorporating the compound into the diet
- Male C57Bl/6J mice or other appropriate strain
- Standard laboratory equipment for animal housing and care

2. Procedure:

- Diet Preparation:
 - Calculate the amount of **PFE-360** required to achieve the target daily doses (0.5, 1, 5, and 15 mg/kg/day) based on the average daily food consumption of the mice.
 - Thoroughly mix the calculated amount of **PFE-360** with the powdered or pelleted rodent chow to ensure a homogenous distribution.
 - Prepare a control diet (vehicle diet) without **PFE-360**.
- Acclimatization and Baseline:
 - House the mice individually to accurately measure food intake.
 - Acclimatize the mice to the housing and control diet for a few days before starting the treatment.
 - Measure baseline body weight and food consumption.
- Treatment:
 - Provide the mice with ad libitum access to the **PFE-360**-containing diet or the control diet.
 - Replace the diet regularly to maintain freshness.
- Monitoring:
 - Measure body weight and food consumption daily or several times a week.

- Study Duration: Continue the treatment for the desired duration (e.g., 7 days or 42 days).
- Endpoint Analysis:
 - At the end of the study, collect plasma and tissues for analysis of **PFE-360** concentration and pharmacodynamic markers (e.g., phosphorylated Ser935 LRRK2 levels in the lungs).
 - Perform histopathological examination of relevant tissues.



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Caption: Experimental workflow for chronic in-diet administration of **PFE-360** in mice.

Disclaimer

PFE-360 is a research chemical and is intended for laboratory research purposes only. It is not for human or veterinary use. All experiments should be conducted in accordance with institutional and national guidelines for the ethical use of animals in research.

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